

calcium adipate thermal stability temperature

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Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

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Quantitative Thermal Data Summary

The table below summarizes the key thermal stability data for different **calcium adipate** compounds from the search results:

Compound Name	Form / Context	Thermal Stability / Decomposition Temperature	Key Characteristics / Transitions
Calcium Adipate Monohydrate [1]	Single Crystal	Stable up to 103°C	Loses water of crystallization above this point [1].
Calcium Adipate Monohydrate [1]	Single Crystal	Major decomposition at ~250°C	Final decomposition step of the organic matrix [1].
Calcium-Adipate Frameworks (GWMOF-7, GWMOF-8) [2] [3]	Metal-Organic Frameworks (MOFs)	Undergo solid-state transformation	Transforms into a denser 3D framework upon heating [2] [3].

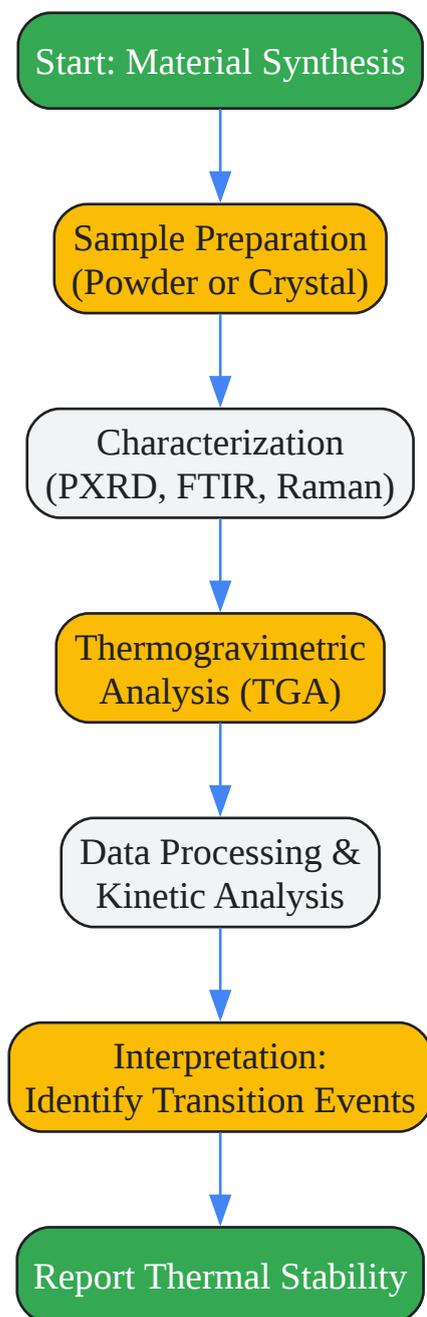
Experimental Protocols for Thermal Analysis

The thermal data for **calcium adipate** was primarily obtained through **Thermogravimetric Analysis (TGA)**. Here are the detailed methodologies as cited in the research:

- **General TGA Procedure:** The sample is heated in a controlled atmosphere (often nitrogen or air) at a specific, constant heating rate (e.g., °C/min). The mass of the sample is continuously measured as the temperature increases. The resulting plot of mass (%) versus temperature (°C) reveals the temperatures at which the material loses mass due to processes like dehydration or decomposition [4].
- **For Calcium Adipate Monohydrate Single Crystals:** The thermogravimetric analysis was used to confirm the suggested chemical formula $\text{Ca}(\text{C}_6\text{H}_8\text{O}_4) \cdot \text{H}_2\text{O}$. The analysis showed that the material is stable up to 103°C, after which it dehydrates. The final decomposition of the organic content occurs around 250°C [1].
- **For Calcium-Adipate Frameworks (MOFs):** The thermal properties of the synthesized frameworks $[\text{Ca}(\text{C}_6\text{H}_8\text{O}_4)(\text{H}_2\text{O})_2] \cdot (\text{template})$ were studied using TGA. The analysis demonstrated that these structures undergo a solid-state transformation upon heating, resulting in a denser three-dimensional framework [2] [3].

Guide to Thermal Analysis Experiment Workflow

The following diagram outlines a general experimental workflow for conducting a thermal stability study of a material like **calcium adipate**, based on standard practices inferred from the search results.



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This workflow shows the key steps, from preparing the sample and confirming its initial structure with techniques like Powder X-ray Diffraction (PXRD) and Fourier-Transform Infrared (FTIR) spectroscopy, to performing the core TGA experiment and analyzing the data to identify stability thresholds and decomposition points [1] [2].

Suggestions for Further Research

The available search results provide a foundational understanding but are not exhaustive. For a more comprehensive whitepaper, you could:

- **Consult Specialized Databases:** Search for additional data on platforms like SciFinder or Reaxys using the CAS numbers **7486-40-0** or **22322-28-7** [5] [6].
- **Investigate Kinetics:** The search results mention that iterative algorithms can be used for kinetic analysis of TGA data to determine parameters like activation energy, which is crucial for predicting material lifetime and stability [4].
- **Explore Decomposition Products:** Further research could focus on identifying the gaseous and solid products of decomposition after the 250°C mark, which is not detailed in the current findings.

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